

Application Notes and Protocols: 2,6-Dimethylcyclohexanol in the Fragrance Industry

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Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanol

Cat. No.: B1210312

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Introduction

2,6-Dimethylcyclohexanol (CAS No. 5337-72-4) is a cyclic alcohol that has been investigated for various applications, including as a potential fragrance ingredient and as an intermediate in chemical synthesis.^{[1][2]} Its molecular structure, consisting of a cyclohexane ring with two methyl groups at positions 2 and 6, and a hydroxyl group, allows for the existence of multiple stereoisomers, which may possess distinct olfactory properties.^[2] This document provides a detailed overview of the known applications of **2,6-Dimethylcyclohexanol** in the fragrance industry, including its synthesis, physical and chemical properties, and protocols for its evaluation.

It is important to note that while **2,6-Dimethylcyclohexanol** is described as having a "sweet, floral" or "camphor-like" odor, some sources, such as The Good Scents Company, recommend that it is "not for fragrance use."^[3] This suggests that its application in commercial fragrance formulations may be limited or require further safety and sensory evaluation. Therefore, the information provided herein is intended for research and development purposes.

Physicochemical Properties

A summary of the key physicochemical properties of **2,6-Dimethylcyclohexanol** is presented in Table 1. This data is essential for understanding its behavior in various formulations and for developing appropriate handling and storage procedures.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₆ O	[4]
Molecular Weight	128.21 g/mol	[4]
CAS Number	5337-72-4	[4]
Appearance	Colorless to pale yellow clear liquid	[3]
Boiling Point	174-176 °C at 760 mmHg	[3]
Melting Point	32-33 °C	[3]
Specific Gravity	0.915 - 0.919 @ 20°C	[3]
Refractive Index	1.459 - 1.462 @ 20°C	[3]
Flash Point	55 °C (131 °F) TCC	[3]
Vapor Pressure	0.373 mmHg @ 25 °C (estimated)	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]

Synthesis of 2,6-Dimethylcyclohexanol

2,6-Dimethylcyclohexanol can be synthesized through several routes, with the most common being the catalytic hydrogenation of 2,6-dimethylphenol or the reduction of 2,6-dimethylcyclohexanone. The choice of synthesis route can influence the isomeric ratio of the final product, which in turn may affect its olfactory profile.

Experimental Protocol: Synthesis via Hydrogenation of 2,6-Dimethylphenol

This protocol describes a general procedure for the synthesis of **2,6-Dimethylcyclohexanol** from 2,6-dimethylphenol.

Materials:

- 2,6-Dimethylphenol
- Palladium on carbon (Pd/C) catalyst (5% w/w)
- Ethanol (solvent)
- Hydrogen gas
- High-pressure autoclave reactor
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

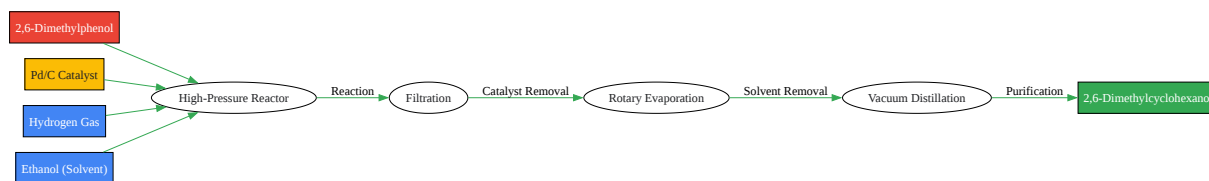
Procedure:

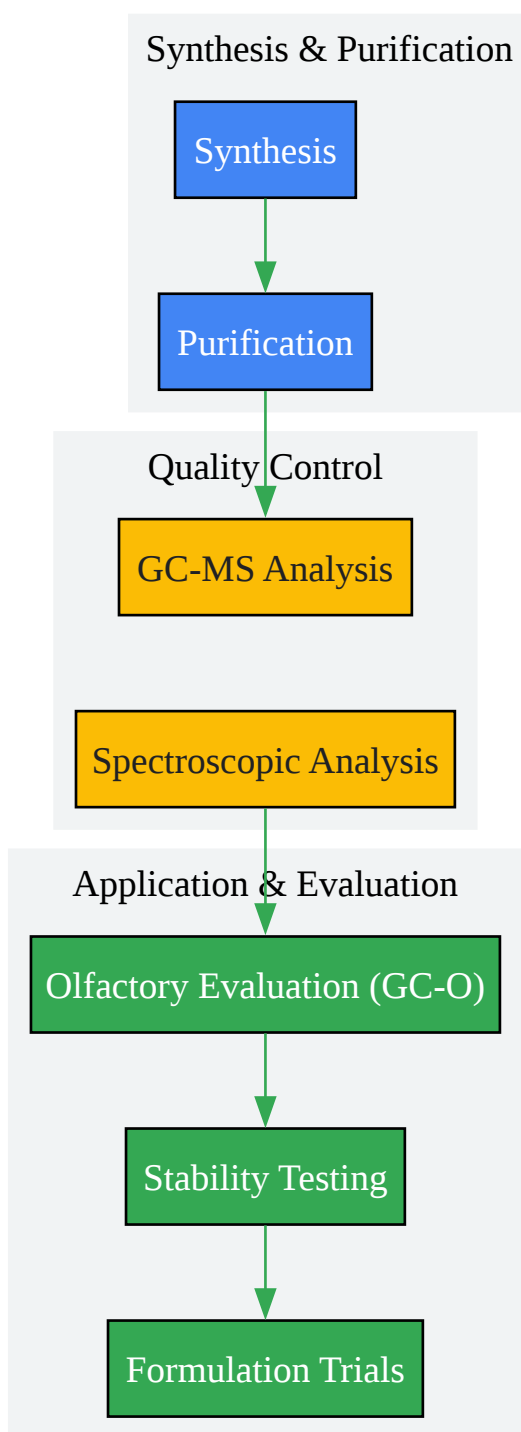
- In a high-pressure autoclave reactor, dissolve 2,6-dimethylphenol in ethanol.
- Add the Pd/C catalyst to the solution. The catalyst loading is typically 1-5% by weight of the substrate.
- Seal the reactor and purge with nitrogen gas to remove any air.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 100-300 psi).^[5]
- Heat the reactor to the target temperature (e.g., 150-250 °C) with constant stirring.^[5]
- Monitor the reaction progress by measuring hydrogen uptake. The reaction is complete when hydrogen consumption ceases.
- Cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the Pd/C catalyst.
- Remove the ethanol solvent from the filtrate using a rotary evaporator.

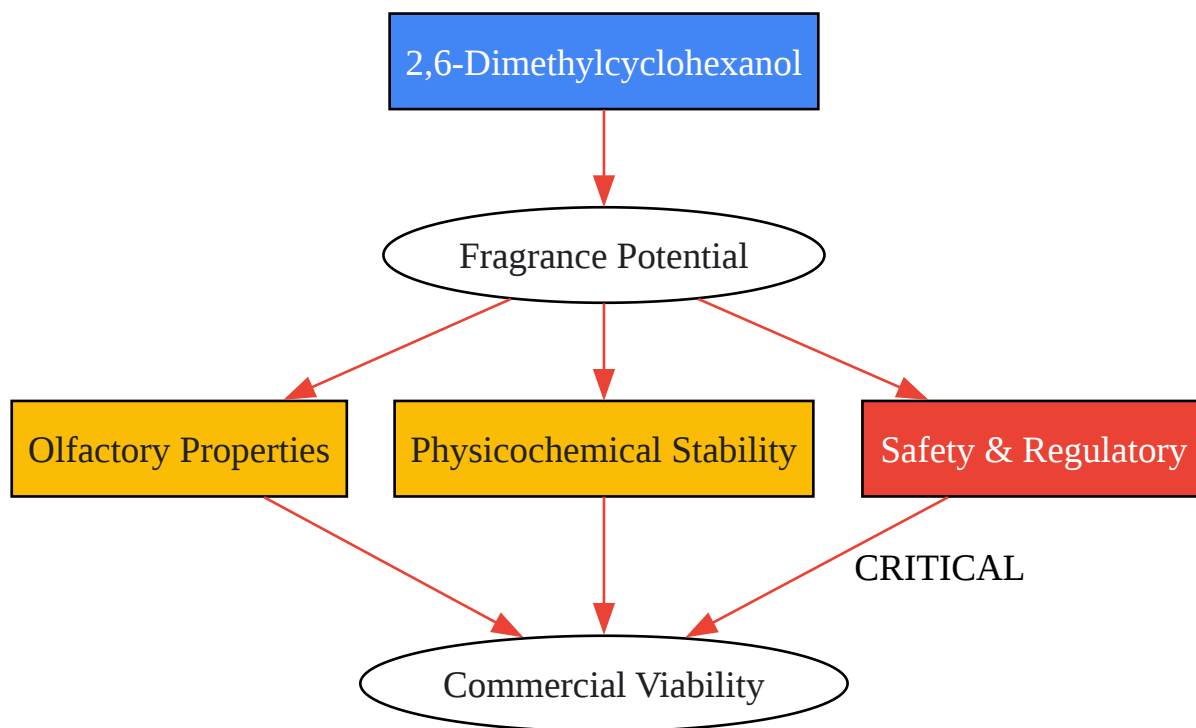
- Purify the crude **2,6-Dimethylcyclohexanol** by vacuum distillation to obtain the final product.

Quality Control:

- The purity of the synthesized **2,6-Dimethylcyclohexanol** should be assessed using Gas Chromatography-Mass Spectrometry (GC-MS).
- The isomeric distribution can also be determined by GC analysis.
- The identity of the product can be confirmed by comparing its spectroscopic data (^1H NMR, ^{13}C NMR, IR) with known standards.







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